

Proper Disposal of Iridium-192: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Iridium-192

CAS No.: 14694-69-0

Cat. No.: B1214195

[Get Quote](#)

Effective management and disposal of **Iridium-192** (Ir-192) are critical for ensuring personnel safety and regulatory compliance within research and drug development environments. As a potent gamma and beta emitter, Ir-192 necessitates strict adherence to established protocols to mitigate radiation exposure risks. This guide provides essential safety information and a step-by-step operational plan for the proper disposal of Ir-192 waste, from initial handling to final disposition.

The primary disposal strategy for **Iridium-192**, due to its relatively short half-life, is "decay-in-storage."^{[1][2]} However, a significant complication is the potential presence of long-lived radionuclidic impurities, such as **Iridium-192m2** (half-life of 241 years) and Cobalt-60, which may prevent the waste from being cleared as exempt after the expected decay period.^{[1][2][3]} Therefore, verification of radioactivity is a critical step before final disposal.

Core Safety Principles and Handling

Before initiating any disposal procedure, it is imperative to follow the As Low As Reasonably Achievable (ALARA) principle to minimize radiation exposure.^{[4][5]} This involves a combination of time, distance, and shielding.

- Time: Minimize the time spent in proximity to the radioactive material.
- Distance: Maximize the distance from the radiation source.
- Shielding: Use appropriate shielding, such as lead, to reduce gamma radiation exposure.[\[4\]](#)
[\[5\]](#)[\[6\]](#)

Essential Personal Protective Equipment (PPE) includes:[\[4\]](#)[\[5\]](#)

- Disposable gloves
- Lab coat
- Safety glasses

All work with Ir-192 must be conducted in designated areas, clearly marked with radiation warning signs.[\[4\]](#) Continuous radiation monitoring using survey meters and personal dosimeters is mandatory to track exposure levels.[\[6\]](#)

Step-by-Step Iridium-192 Disposal Procedures

The following steps provide a general framework for the safe disposal of Ir-192. All procedures must be performed in accordance with your institution's specific Radiation Safety Program and regulations set by national and local authorities like the Nuclear Regulatory Commission (NRC).[\[7\]](#)[\[8\]](#)

Step 1: Waste Segregation and Labeling

- Segregate Waste: Separate Ir-192 waste from other radioactive and non-radioactive waste streams. Wastes containing isotopes with half-lives between 15 and 120 days can often be segregated together.[\[9\]](#) Avoid creating mixed waste (combinations of radioactive, chemical, and biological hazards).[\[4\]](#)
- Use Designated Containers: Place solid waste (e.g., contaminated gloves, absorbent paper, pipette tips) in designated, shielded, and clearly labeled radioactive waste containers.[\[4\]](#) Liquid waste should be stored in approved plastic carboys.[\[7\]](#)

- Proper Labeling: Each waste container must be labeled with the radioactive symbol, the isotope (Ir-192), the estimated activity, and the date.[4]

Step 2: Decay-in-Storage (DIS)

- Secure Storage: Store the labeled waste containers in a secure, shielded location designated for radioactive waste storage. Access to this area must be restricted.
- Shielding: Ensure waste containers are adequately shielded to keep the external dose rate below established limits (e.g., less than 2 mR/hr at 1 foot) and ALARA.[5][9]
- Decay Period: Store the waste for a minimum of 10 half-lives. For Ir-192, with a half-life of approximately 74 days, this equates to about 740 days (roughly 2 years).[2]

Step 3: Post-Decay Verification Survey

- Radiation Survey: After the decay period, survey the surface of each waste container with a properly calibrated radiation survey meter (e.g., a Geiger-Müller meter).[5]
- Check for Contaminants: The survey is crucial to confirm that the radioactivity has decayed to background levels. If the readings are still above background, it may indicate the presence of long-lived contaminants like Ir-192m2.[3]
- Record Keeping: Meticulously document all survey results, including the date, instrument used, background readings, and measurements for each container.

Step 4: Final Disposition

The path for final disposal depends on the results of the verification survey.

- Option A: Disposal as Non-Radioactive Waste: If the survey confirms that radioactivity is indistinguishable from background, the waste can be disposed of as regular (non-radioactive) waste. Before disposal, all radioactive labels must be removed or defaced.[7]
- Option B: Management of Contaminated Waste: If the waste remains radioactive after the decay period, it cannot be disposed of as regular trash. The following options should be pursued:

- **Return to Manufacturer:** For sealed sources, the most common and recommended disposal method is to return the source to the original manufacturer or supplier.[\[10\]](#)
- **Transfer to a Licensed Broker:** Contact your institution's Radiation Safety Officer (RSO) to arrange for the transfer of the waste to a licensed radioactive waste broker or a designated disposal facility.[\[7\]](#)[\[10\]](#)
- **Continued Storage:** If immediate transfer is not possible, the waste must be returned to secure, shielded storage until a final disposal path is determined.

Quantitative Data for Iridium-192

The following table summarizes key quantitative data relevant to the safe handling and disposal of Ir-192.

Parameter	Value	Source(s)
Half-Life	73.8 days	[1] [2] [9]
Primary Radiation Emissions	Gamma Rays, Beta Particles	[4] [9]
Key Gamma Energies	317 keV (83%), 468 keV (48%), 308 keV (30%)	[9]
Key Beta Energies (Max)	672 keV (48%), 536 keV (41%)	[4]
Required Gamma Shielding	1.1 - 1.2 cm of lead (Pb) reduces the dose rate by ~90%.	[5] [9]
Required Beta Shielding	2 mm of plastic will absorb all beta emissions.	[5] [9]

Experimental Protocol: Sealed Source Leak Testing

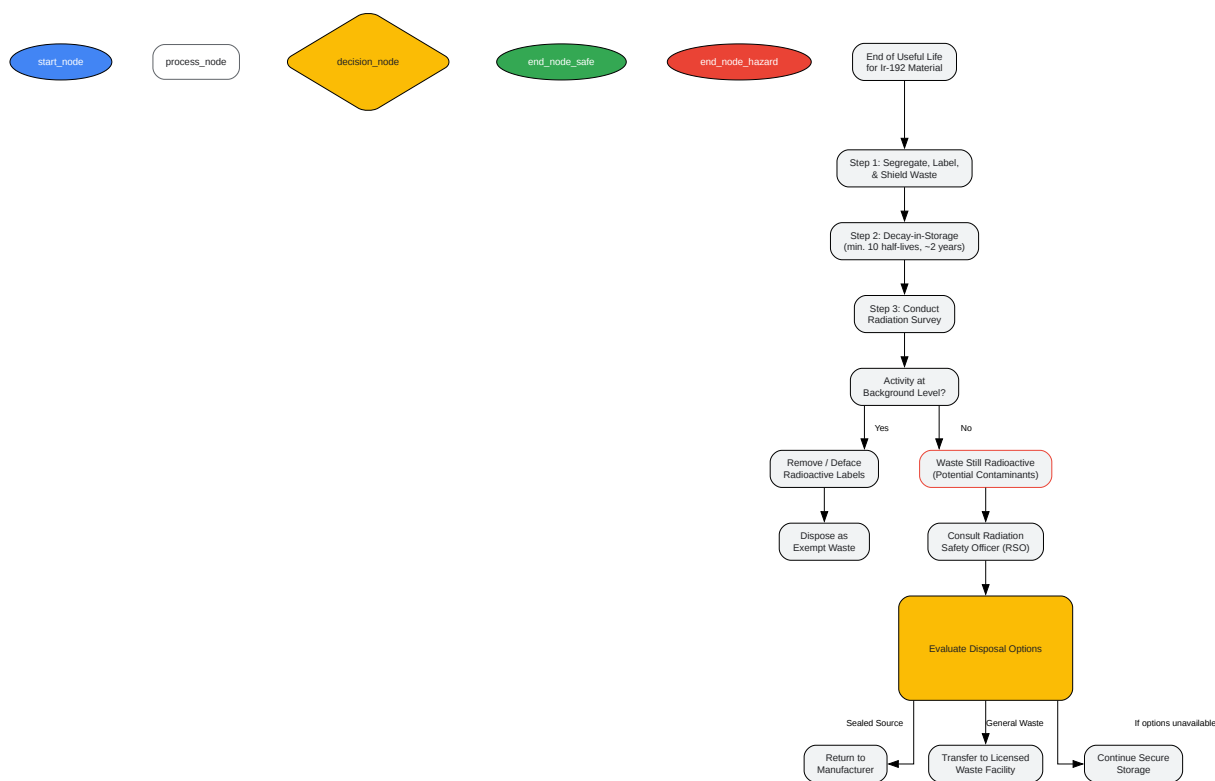
Regularly testing sealed Ir-192 sources for leakage is a critical safety measure to prevent contamination. The standard method is a wipe test.

Methodology:

- Preparation: Put on appropriate PPE (gloves, lab coat). Prepare a wipe (e.g., filter paper or a cotton swab) slightly dampened with a solvent like ethanol or deionized water.
- Wipe Procedure: Carefully wipe the external surfaces of the sealed source or the areas immediately surrounding the source housing. For industrial radiography devices, this may involve wiping the pigtail connector.[\[11\]](#)
- Analysis: Place the wipe in a vial and analyze it using a sensitive radiation detection instrument, such as a liquid scintillation counter or a gamma counter.
- Interpretation: The amount of removable contamination is measured. If it exceeds the regulatory limit (a common limit is 0.005 μCi or 185 Bq), the source is considered to be leaking.
- Action: A leaking source must be immediately removed from service, sealed in a container, and reported to the RSO for proper management and disposal.

Visualization of Disposal Workflow

The following diagram illustrates the logical steps and decision points in the **Iridium-192** disposal process.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the disposal of **Iridium-192** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Management of Ir-192 Disused Sealed Sources with Long-Lived Radioactive Contaminants (Conference) | OSTI.GOV [[osti.gov](https://www.osti.gov)]
- 2. Management of Ir-192 Disused Sealed Sources with Long-Lived Radioactive Contaminants [inis.iaea.org]
- 3. gnssn.iaea.org [gnssn.iaea.org]
- 4. hpschapters.org [hpschapters.org]
- 5. case.edu [case.edu]
- 6. Radiography Projector (Iridium-192) A Comprehensive Overview [gammabuana.com]
- 7. Radioactive Waste Disposal - FAA USA Safety and Health Programs [uwm.edu]
- 8. Incident Waste Decision Support Tool (I-WASTE DST) | US EPA [iwaste.epa.gov]
- 9. ehs.stanford.edu [ehs.stanford.edu]
- 10. radsol.com.au [radsol.com.au]
- 11. nrc.gov [nrc.gov]
- To cite this document: BenchChem. [Proper Disposal of Iridium-192: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214195/docs#proper-disposal-of-iridium-192-a-guide-for-laboratory-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)